

Essential Safety and Operational Guide for Handling Sulindac Sulfide-d3

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Compound of Interest

Compound Name: *Sulindac sulfide-d3*

Cat. No.: *B12404430*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Sulindac sulfide-d3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

Sulindac sulfide-d3 is the deuterated form of Sulindac sulfide. While some safety data sheets (SDS) for the non-deuterated form do not classify it as hazardous, others indicate potential health risks.^[1] A conservative approach to handling is therefore recommended. One supplier classifies Sulindac sulfide as an acute oral toxicant (Category 3), a respiratory and skin sensitizer (Category 1), and a suspected reproductive toxin (Category 2).^[2] Another indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] All chemicals, including those with unknown hazards, should be handled with caution.

Hazard Summary:

- Oral Toxicity: Toxic or harmful if swallowed.^{[2][3]}
- Sensitization: May cause allergic skin reactions or asthma-like symptoms if inhaled.^{[2][4]}
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.^{[2][4]}
- Environmental Hazard: Very toxic to aquatic life.^[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to minimize exposure. The following equipment should be used when handling **Sulindac sulfide-d3**:

PPE Category	Specification
Engineering Controls	Use only under a chemical fume hood to ensure adequate ventilation and prevent inhalation of dust.[1][2]
Eye Protection	Wear safety goggles with side-shields.[5]
Hand Protection	Use appropriate chemical-resistant gloves (e.g., Viton™). Gloves must comply with standard EN374.[4]
Skin and Body	Wear a lab coat or other impervious protective clothing to prevent skin exposure.[5]
Respiratory Protection	If a fume hood is not available or if dust formation is likely, a suitable NIOSH/MSHA-approved respirator is necessary.[1][5]

Operational and Handling Plan

1. Preparation and Weighing:

- Always handle **Sulindac sulfide-d3**, which is a solid powder, within a chemical fume hood to avoid generating and inhaling dust.[1]
- Ensure an eyewash station and safety shower are readily accessible.[5]
- Before handling, read the Safety Data Sheet (SDS) thoroughly.
- Do not eat, drink, or smoke in the handling area.[3]

2. Handling and Experimental Use:

- Avoid all direct contact with the skin, eyes, or clothing.[2]

- Prevent the formation of dust and aerosols.[5]
- **Sulindac sulfide-d3** is intended for use as an internal standard for quantification by GC- or LC-MS.[6] It can also be used as a tracer in various experimental settings.[7]
- For solution preparation, it is soluble in DMSO and Methanol.[6]

3. Storage:

- Store in a tightly sealed, properly labeled container at -20°C.[1]
- Protect the compound from light.[1]
- Store locked up and out of the reach of children.[4]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting.[2] Call a physician or poison control center immediately. If the person is conscious, wash out their mouth with water.[3] [5]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][5]
Skin Contact	Immediately wash the affected area with plenty of water. Remove contaminated clothing and shoes.[1][5]
Eye Contact	Rinse opened eyes for at least 15 minutes with running water. Remove contact lenses if present. Seek medical attention.[1][5]

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect waste material in a suitable, sealed container labeled for chemical waste.
- **Environmental Precautions:** Do not allow the substance to enter drains, sewers, or water courses.^{[3][5]} Spills should be collected with an inert absorbent material.^[5]
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Quantitative Data Summary

Physical and Chemical Properties

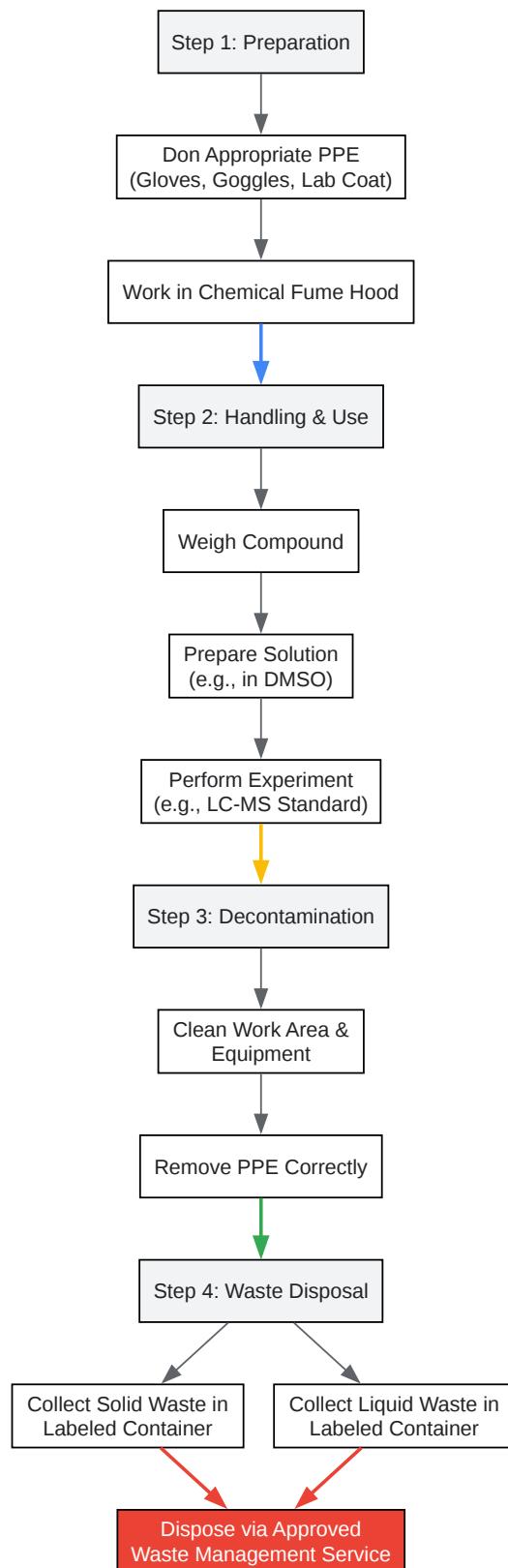
Property	Value
Chemical Formula	<chem>C20H17FO2S</chem> (non-deuterated) ^{[1][5]}
Molecular Weight	340.41 g/mol (non-deuterated) ^{[1][5]}
Physical State	Solid / Powder ^{[1][2]}
Appearance	Yellow ^[2]
Melting Point	189 - 191 °C / 372.2 - 375.8 °F ^[2]
Solubility	Soluble in DMSO and Methanol ^[6]

Toxicity and Exposure Data

Parameter	Value
Occupational Exposure Limits	No specific TLV or PEL has been established. [5]
IC ₅₀ (γ -secretase inhibition)	20.2 μ M [7]
IC ₅₀ (Breast Tumor Cell Growth)	60 to 85 μ M [8]
IC ₅₀ (5-Lipoxygenase Inhibition)	~8-10 μ M (in leukocytes); 18.7 μ M (in whole blood) [9]

Visualized Workflow for Handling Sulindac Sulfide-d3

The following diagram outlines the standard operational workflow for safely handling **Sulindac sulfide-d3** in a laboratory setting.



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Caption: Workflow for safe handling of **Sulindac sulfide-d3**.

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